

molecular structure of C.I. Disperse Blue 284 as a single azo dye.

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Compound of Interest

Compound Name: C.I. Disperse blue 284

Cat. No.: B12363446

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An In-depth Technical Guide on the Molecular Structure and Synthesis of **C.I. Disperse Blue 284**

This technical guide provides a comprehensive overview of **C.I. Disperse Blue 284**, a single azo dye. It is intended for researchers, scientists, and professionals in drug development and related fields who require detailed information on the molecular structure, synthesis, and properties of this compound.

Molecular Structure and Identification

C.I. Disperse Blue 284 is classified as a single azo dye, characterized by the presence of one azo group ($-N=N-$) linking two aromatic moieties.^[1] The systematic synthesis of this dye involves the diazotization of a heterocyclic amine followed by coupling with an aniline derivative.

Table 1: Chemical Identity of **C.I. Disperse Blue 284**

Parameter	Value
C.I. Name	Disperse Blue 284
CAS Number	71872-43-0[1][2][3]
Molecular Formula	C ₁₇ H ₁₉ N ₅ O ₆ S[1][4]
Molecular Weight	421.43 g/mol [1]
Chemical Class	Single Azo Dye[1]

Physicochemical and Application Properties

C.I. Disperse Blue 284 appears as a dark blue powder.[2] It is insoluble in water but exhibits solubility in organic solvents such as acetone and ethanol.[2] This dye is primarily used for dyeing and printing on polyester and its blended fabrics, producing a bright blue color.[1][3][5]

Table 2: Fastness Properties of **C.I. Disperse Blue 284**

Property	Rating (ISO)
Light Fastness	4-5
Washing Fastness (Staining)	4-5
Washing Fastness (Fading)	3-4
Perspiration Fastness (Staining)	4-5
Perspiration Fastness (Fading)	3-4
Ironing Fastness	4-5
Rubbing Fastness (Dry)	4-5
Rubbing Fastness (Wet)	4-5
Sublimation Fastness	4-5

(Source: Compiled from multiple sources providing fastness data.)

Synthesis of C.I. Disperse Blue 284

The synthesis of **C.I. Disperse Blue 284** is a two-step process involving:

- Diazotization of 5-nitrothiazol-2-amine.
- Azo coupling of the resulting diazonium salt with N,N-di(2-acetoxyethyl)benzeneamine.[\[1\]](#)[\[3\]](#)
[\[6\]](#)

Below is a detailed experimental protocol representative of the synthesis process.

Experimental Protocol

Materials and Reagents:

- 5-Nitrothiazol-2-amine
- N,N-Di(2-acetoxyethyl)benzeneamine
- Sodium nitrite (NaNO_2)
- Concentrated sulfuric acid (H_2SO_4)
- Hydrochloric acid (HCl)
- Ice
- Water
- Dispersing agent (optional)

Step 1: Diazotization of 5-Nitrothiazol-2-amine

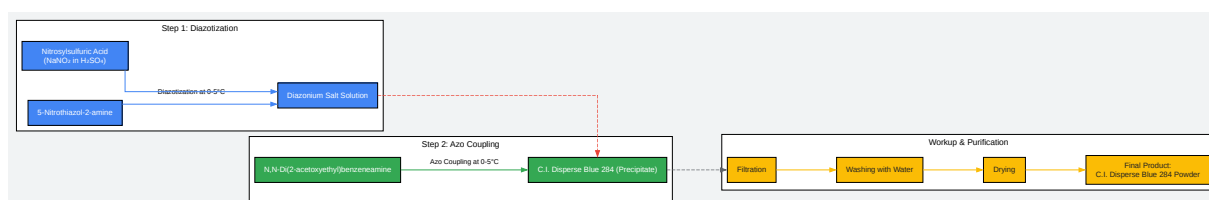
- In a reaction vessel, carefully prepare a solution of nitrosylsulfuric acid by dissolving a stoichiometric amount of sodium nitrite in concentrated sulfuric acid, maintaining the temperature below 10°C with an ice bath.
- Slowly add 5-nitrothiazol-2-amine to the nitrosylsulfuric acid solution while maintaining the low temperature and stirring continuously.

- Continue stirring the mixture at 0-5°C for a sufficient duration to ensure complete diazotization, forming the diazonium salt solution.

Step 2: Azo Coupling

- In a separate vessel, prepare a solution of the coupling component, N,N-di(2-acetoxyethyl)benzeneamine, in an acidic aqueous medium (e.g., dilute hydrochloric acid). A dispersing agent may be added to facilitate a homogenous mixture.
- Cool the coupling component solution to 0-5°C using an ice bath.
- Slowly add the previously prepared cold diazonium salt solution to the cold coupling component solution with vigorous stirring.
- Maintain the temperature of the reaction mixture at 0-5°C and continue stirring. The coupling reaction will result in the precipitation of the **C.I. Disperse Blue 284** dye.
- After the reaction is complete, the precipitated dye is collected by filtration.
- The filter cake is washed with cold water to remove any unreacted starting materials and inorganic salts.
- The final product is then dried.

Synthesis Workflow Diagram



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Caption: Synthesis workflow for **C.I. Disperse Blue 284**.

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